

stability and storage of Boc-4-iodo-L-phenylalanine

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Compound of Interest

Compound Name: Boc-4-iodo-L-phenylalanine

Cat. No.: B558665

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An In-depth Technical Guide to the Stability and Storage of **Boc-4-iodo-L-phenylalanine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Boc-4-iodo-L-phenylalanine is a crucial synthetic amino acid derivative utilized extensively in peptide synthesis and drug development. Its stability is paramount to ensure the integrity and purity of the final products. This guide provides a comprehensive overview of the stability and recommended storage conditions for **Boc-4-iodo-L-phenylalanine**. It includes a summary of physicochemical properties, recommended storage protocols, potential degradation pathways, and detailed methodologies for assessing the stability of this compound. This document is intended to be a valuable resource for professionals working with this versatile building block.

Physicochemical Properties

A summary of the key physicochemical properties of **Boc-4-iodo-L-phenylalanine** is presented in Table 1. These properties are essential for understanding the compound's general stability and handling requirements.

Table 1: Physicochemical Properties of **Boc-4-iodo-L-phenylalanine**

Property	Value	References
Molecular Formula	C ₁₄ H ₁₈ INO ₄	[1]
Molecular Weight	391.2 g/mol	[1]
Appearance	White to light yellow powder/crystal	[1][2][3]
Melting Point	~150 °C (with decomposition)	[2][3][4]
Solubility	Slightly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[4][5]
Optical Rotation	[α] ²⁰ /D = +22.5 ± 3° (c=1% in DMF or Ethyl Acetate)	[1][6]

Stability and Storage

Proper storage is critical to maintain the quality and shelf-life of **Boc-4-iodo-L-phenylalanine**. The compound is known to be sensitive to certain environmental factors.

Recommended Storage Conditions

To ensure the long-term stability of **Boc-4-iodo-L-phenylalanine**, the following storage conditions are recommended based on supplier safety data sheets and product information.

Table 2: Recommended Storage and Handling of **Boc-4-iodo-L-phenylalanine**

Condition	Recommendation	Rationale	References
Temperature	Store in a cool place. Recommended temperatures vary by supplier, including Room Temperature, 2-8°C, and 0-8°C. For long-term storage, 2-8°C is advisable.	To minimize thermal degradation.	[1][2][4][7][8]
Light	Keep in a dark place. The compound is light-sensitive.	To prevent photodegradation.	[2][4]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place. Store under an inert atmosphere for long-term storage.	To protect from moisture and atmospheric contaminants.	[2][4][7]
Handling	Provide appropriate exhaust ventilation where dust is formed. Avoid dust formation. Avoid contact with skin and eyes.	Standard practice for handling fine chemicals to avoid inhalation and contact.	[2][7]

Potential Degradation Pathways

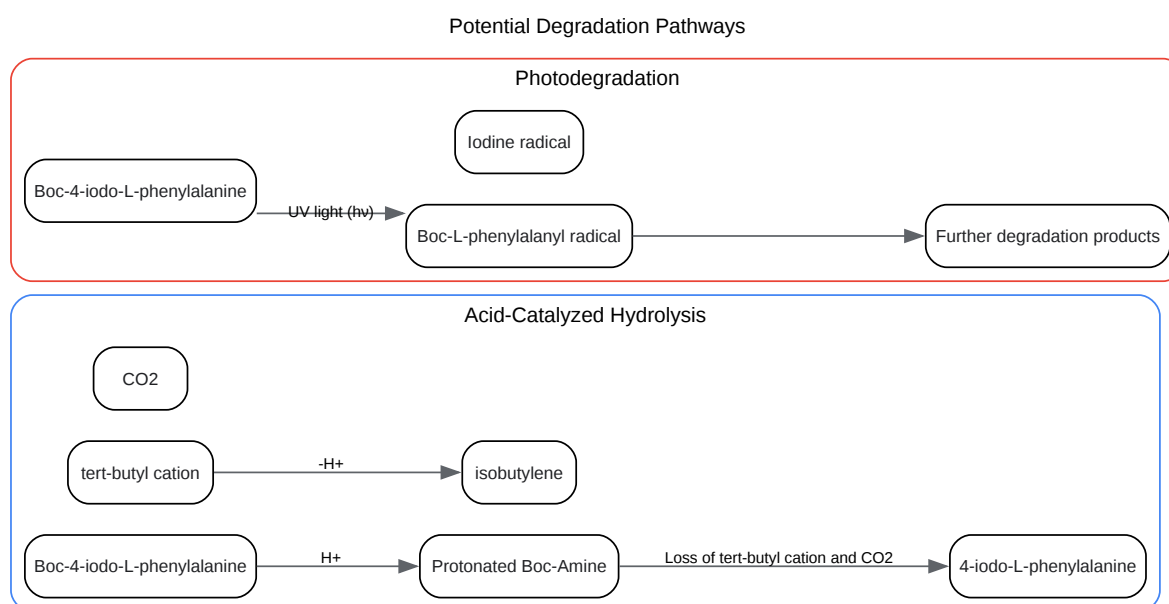
While specific degradation kinetics for **Boc-4-iodo-L-phenylalanine** are not readily available in the public domain, potential degradation pathways can be inferred from the chemical structure and the known reactivity of related compounds. The two primary points of instability are the Boc-protecting group and the carbon-iodine bond.

- **Hydrolysis of the Boc Group:** The tert-butyloxycarbonyl (Boc) group is susceptible to cleavage under acidic conditions, yielding the free amine, carbon dioxide, and isobutylene.

While stable to bases and most nucleophiles, prolonged exposure to acidic contaminants or conditions can lead to deprotection.

- **Thermal Decomposition:** As indicated by its melting point with decomposition, high temperatures can lead to the breakdown of the molecule. This can involve the cleavage of the Boc group.
- **Photodegradation:** The carbon-iodine bond in aryl iodides can be susceptible to homolytic cleavage upon exposure to UV light, which could lead to the formation of radical species and subsequent degradation products.

The following diagram illustrates a potential degradation pathway for **Boc-4-iodo-L-phenylalanine**.



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Caption: Potential degradation pathways for **Boc-4-iodo-L-phenylalanine**.

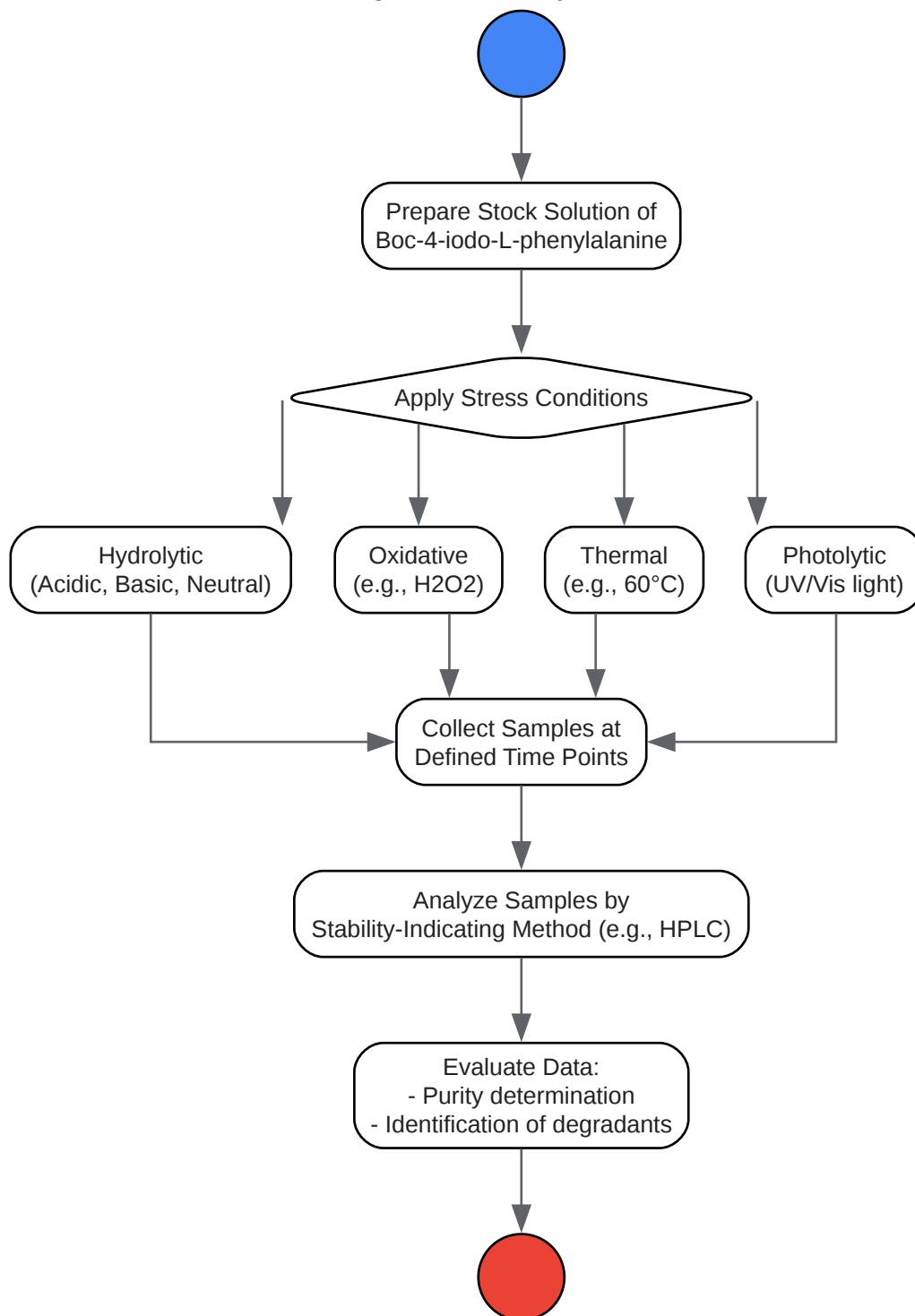
Experimental Protocols for Stability Assessment

To quantitatively assess the stability of **Boc-4-iodo-L-phenylalanine**, a forced degradation study can be performed. This involves subjecting the compound to various stress conditions and monitoring its purity over time using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).

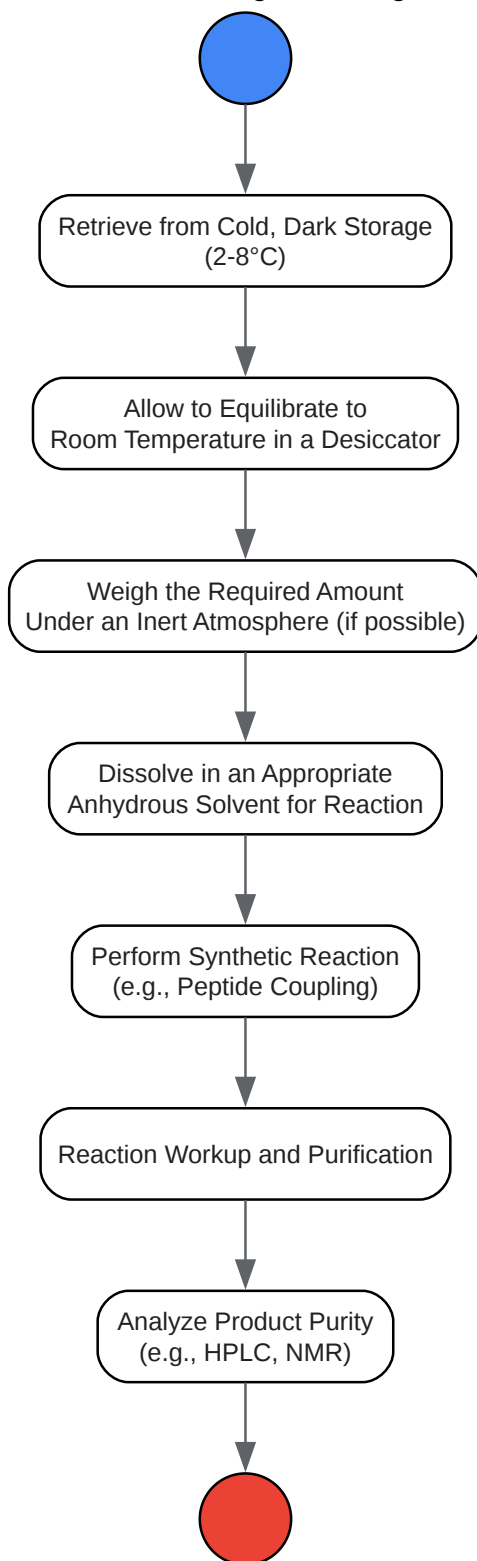
General Workflow for a Forced Degradation Study

The following diagram outlines the general workflow for conducting a forced degradation study.

Forced Degradation Study Workflow



Recommended Handling and Usage Workflow

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References

- 1. Enantioselective hydrolysis of amino acid esters by apomyoglobin: perfect kinetic resolution of a phenylalanine derivative - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. benchchem.com [benchchem.com]
- 3. BOC-4-iodo-L-phenylalanine Eight Chongqing Chemdad Co., Ltd [chemdad.com]
- 4. Kinetics and mechanism of N-Boc cleavage: evidence of a second-order dependence upon acid concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Amine Protection / Deprotection [fishersci.co.uk]
- 6. Development of novel enantioselective HPLC methods for the determination of the optical purity of N α -Fmoc/Boc amino acid derivatives (N α -PADs) of natural and unnatural amino acids: an analytical strategy for the key starting materials of therapeutic peptides - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 7. benchchem.com [benchchem.com]
- 8. chemimpex.com [chemimpex.com]
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